

# N,N-Dimethyl-L-Valine: A Technical Guide to Safety and Handling

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This document provides a comprehensive overview of the safety and handling protocols for **N,N-Dimethyl-L-Valine**. The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly, minimizing risks and ensuring a safe research environment. This guide synthesizes available safety data, outlines detailed experimental protocols for toxicological assessment, and provides clear visual aids for understanding safety workflows.

## **Compound Identification and Properties**

**N,N-Dimethyl-L-Valine** is a synthetic intermediate utilized in pharmaceutical synthesis. A clear understanding of its physical and chemical properties is fundamental to its safe handling.



Property	Value	Citation(s)	
Chemical Name	(2S)-2-(dimethylamino)-3- methylbutanoic acid	[1]	
Synonyms	L-N,N-dimethylvaline	[2]	
CAS Number	2812-32-0	[2][3][4]	
Molecular Formula	C7H15NO2	[1][2][3]	
Molecular Weight	145.20 g/mol	[1][2]	
Appearance	Crystalline solid	[3]	
Purity	≥98%	[5][6]	
Solubility	Soluble in ethanol (~10 mg/ml), DMSO (~5 mg/ml), DMF (~10 mg/ml), and PBS (pH 7.2, ~10 mg/ml).	[3]	
Storage Temperature	-20°C	[3]	
Stability	Stable for at least 4 years when stored at -20°C. Aqueous solutions are not recommended for storage for more than one day.	[3]	

## **Hazard Identification and Classification**

**N,N-Dimethyl-L-Valine** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.



Hazard Class	Category	Hazard Statement	Citation(s)
Acute toxicity, oral	4	H302: Harmful if swallowed	[2]
Skin corrosion/irritation	2	H315: Causes skin irritation	[1][2][4]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	[1][2][4]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation	[1][2][4]

Signal Word: Warning[2][7]

Primary Hazards: Irritant[1]

## **Toxicological Data Summary**

While specific quantitative toxicological data for **N,N-Dimethyl-L-Valine** is not readily available in the public domain, data from structurally similar compounds can provide an estimate of its toxicological profile. It is crucial to handle **N,N-Dimethyl-L-Valine** as a compound with potential for significant toxicity until more specific data becomes available.

Compound	Test Type	Species	Route	LD50 Value	Citation(s)
N,N- Dimethylglyci ne	Acute Oral	Rat	Oral	7,400 mg/kg	[3]

## **Experimental Protocols for Safety Assessment**

To ensure a thorough understanding of the potential hazards of **N,N-Dimethyl-L-Valine**, standardized experimental protocols for toxicological assessment are essential. The following sections detail the methodologies for key toxicological endpoints based on OECD guidelines.



## **Acute Oral Toxicity (OECD 425)**

Objective: To determine the median lethal dose (LD50) of a substance when administered orally.

#### Methodology:

- Test Animals: Healthy, young adult rodents (preferably female rats) are used. Animals are fasted prior to dosing.
- Dosing: The test substance is administered as a single dose via gavage.
- Procedure: A sequential dosing approach is used. A single animal is dosed at a level just below the estimated LD50. If the animal survives, the next animal is dosed at a higher level.
   If it dies, the next is dosed at a lower level. The interval between dosing is typically 48 hours.
- Observation: Animals are observed for the first 4 hours post-dosing and then daily for a total
  of 14 days for signs of toxicity. Body weight is recorded weekly.
- Endpoint: The LD50 is calculated using the maximum likelihood method. A full necropsy is performed on all animals.

## **Dermal Irritation/Corrosion (OECD 404)**

Objective: To assess the potential of a substance to cause skin irritation or corrosion.

#### Methodology:

- Test Animal: The albino rabbit is the preferred species.
- Application: A single dose of 0.5 g of the solid substance is applied to a small area of skin (approximately 6 cm²) under a patch. An untreated skin area serves as a control.
- Exposure: The exposure period is 4 hours, after which the residual test substance is removed.
- Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal, and observations continue for up to 14 days.



• Scoring: Dermal reactions are scored based on a standardized grading system.

## **Eye Irritation/Corrosion (OECD 405)**

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

#### Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Application: A single dose of the test substance is applied into the conjunctival sac of one
  eye. The other eye remains untreated and serves as a control.
- Procedure: A sequential testing approach is recommended, starting with a single animal.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctivitis, and chemosis.
- Scoring: Ocular lesions are scored using a standardized system to evaluate the severity and reversibility of the effects.

# Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **N,N-Dimethyl-L-Valine**, stringent safety precautions must be followed.

#### **Engineering Controls:**

- Handle in a well-ventilated place, preferably in a chemical fume hood.[8]
- Ensure emergency exits and a risk-elimination area are established.[8]

#### Personal Protective Equipment (PPE):

 Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[8]



- Skin Protection: Wear fire/flame resistant and impervious clothing. Handle with chemicalimpermeable gloves that have been inspected prior to use.[8]
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a suitable respirator.[9]

#### Hygiene Measures:

- Wash hands thoroughly after handling.[3][4]
- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3]
- Keep away from foodstuffs, beverages, and feed.[4]

## **Storage and Disposal**

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][10]
- Recommended storage temperature is -20°C.[3]

#### Disposal:

- Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal regulations.[8]
- Do not allow the chemical to enter drains.[8]

## **Emergency Procedures**

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids with fingers. Promptly call a physician.[2]
- Skin Contact: Wash with plenty of soap and water.[2]
- Inhalation: Move the person to fresh air.



• Ingestion: If swallowed, seek immediate medical attention.

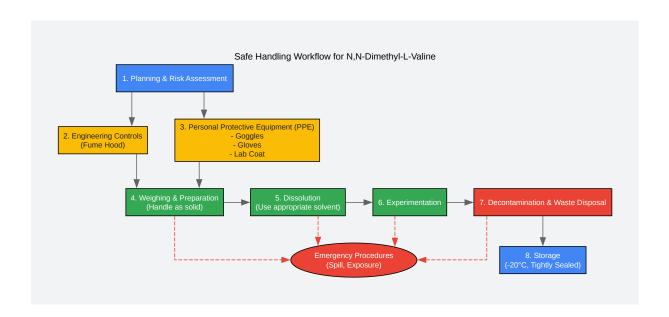
#### Spill and Leak Procedures:

- Avoid dust formation and breathing vapors, mist, or gas.[8]
- Use personal protective equipment, including chemical-impermeable gloves.[8]
- Ensure adequate ventilation.[8]
- Remove all sources of ignition.[8]
- Evacuate personnel to safe areas and keep people away from and upwind of the spill.[8]
- Prevent further leakage or spillage if safe to do so.[8]

## **Logical Workflow for Safe Handling**

The following diagram illustrates the logical workflow for the safe handling of **N,N-Dimethyl-L-Valine** in a research setting.





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Caption: Logical workflow for the safe handling of N,N-Dimethyl-L-Valine.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be trained in safe chemical handling procedures and have access to the complete Safety Data Sheet (SDS) for **N,N-Dimethyl-L-Valine** before use.

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